

Chemical structure and properties of PNU-145156E

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Compound of Interest

Compound Name: PNU-145156E

Cat. No.: B10784750

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An In-depth Technical Guide to **PNU-145156E**: Chemical Structure, Properties, and Anti-Angiogenic Activity

For Researchers, Scientists, and Drug Development Professionals

Abstract

PNU-145156E is a synthetic, non-cytotoxic molecule identified as a potent inhibitor of angiogenesis. Structurally, it is a sulfonated distamycin A derivative. Its primary mechanism of action involves the direct binding to basic fibroblast growth factor (bFGF), a key mediator of angiogenesis, thereby preventing its interaction with its cellular receptors. This guide provides a comprehensive overview of the chemical structure, properties, and anti-angiogenic activities of **PNU-145156E**, including detailed experimental protocols and quantitative data to support further research and development.

Chemical Structure and Properties

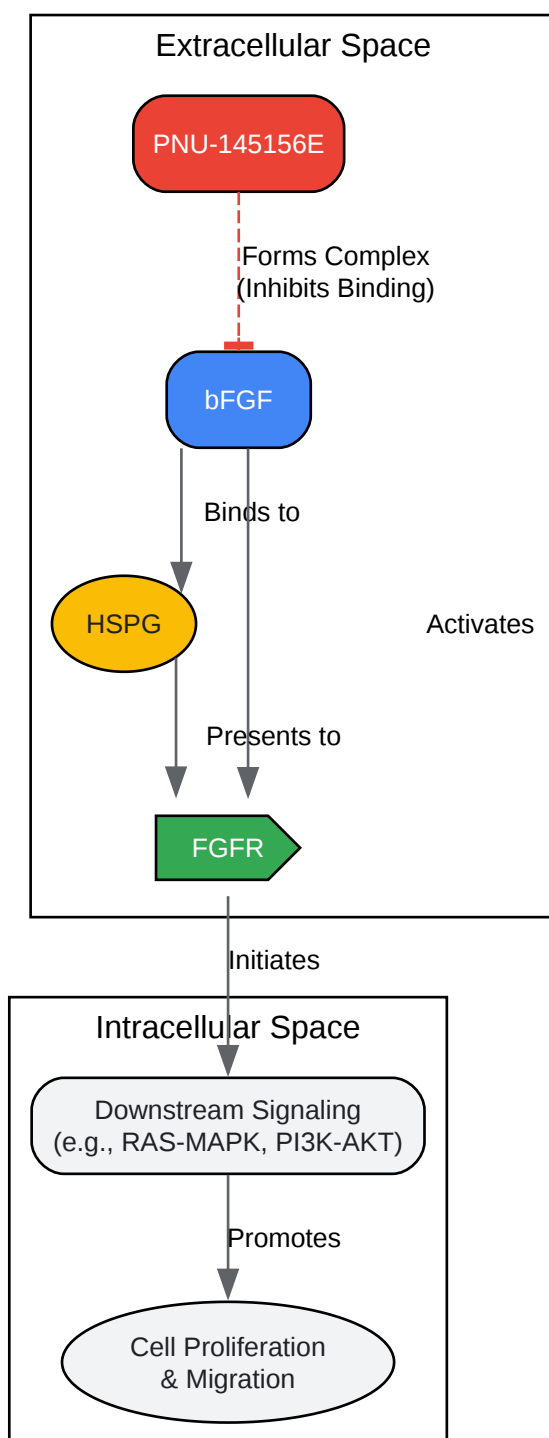
PNU-145156E, also known as FCE26644, is chemically named 7,7'-(carbonyl-bis(imino-N-methyl-4,2-pyrrolicarbonylimino(N-methyl-4,2-pyrrolicarbonylimino))bis-(1,3-naphthalenedisulfonate)).^[1] While a visual diagram of the specific chemical structure is not publicly available, its detailed chemical name provides the basis for its structural elucidation.

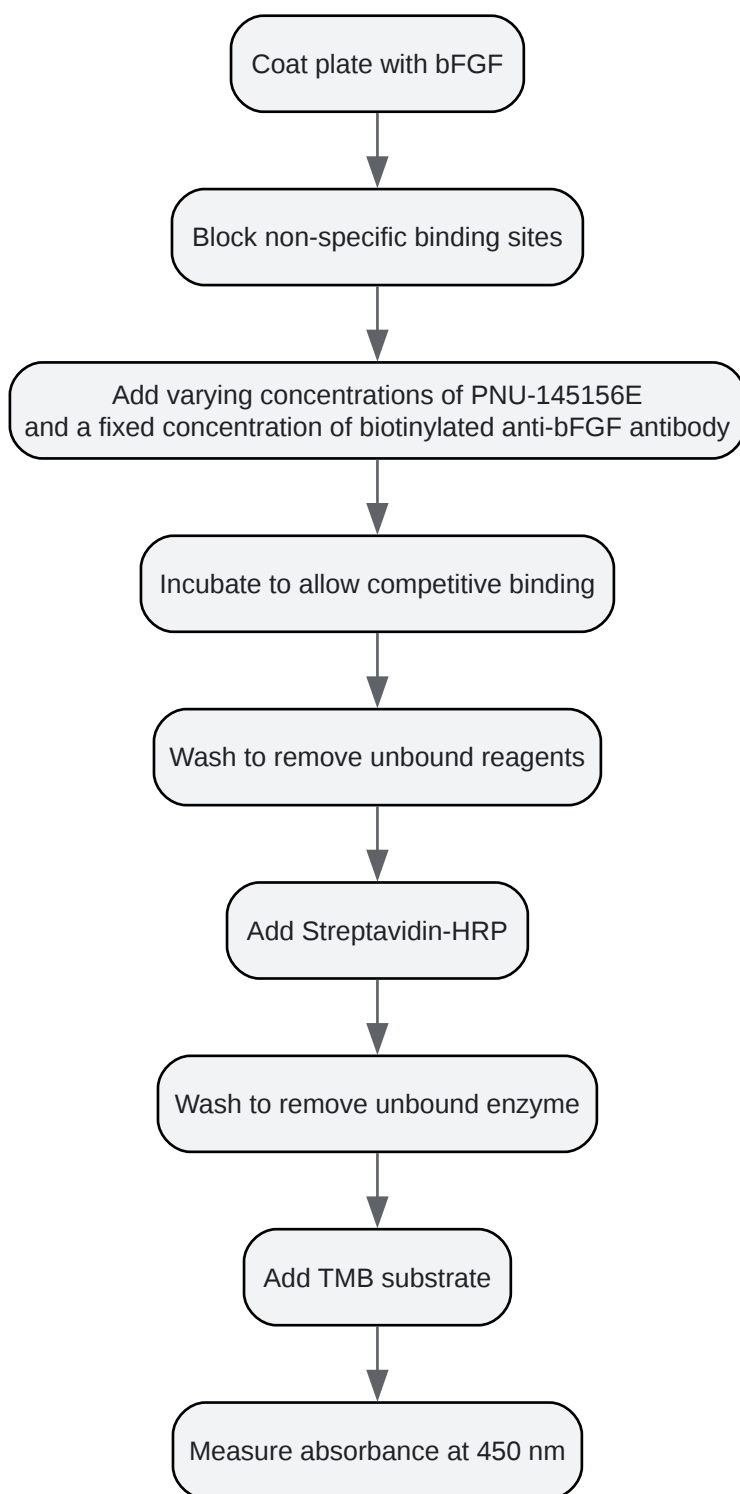
Table 1: Chemical and Physical Properties of **PNU-145156E**

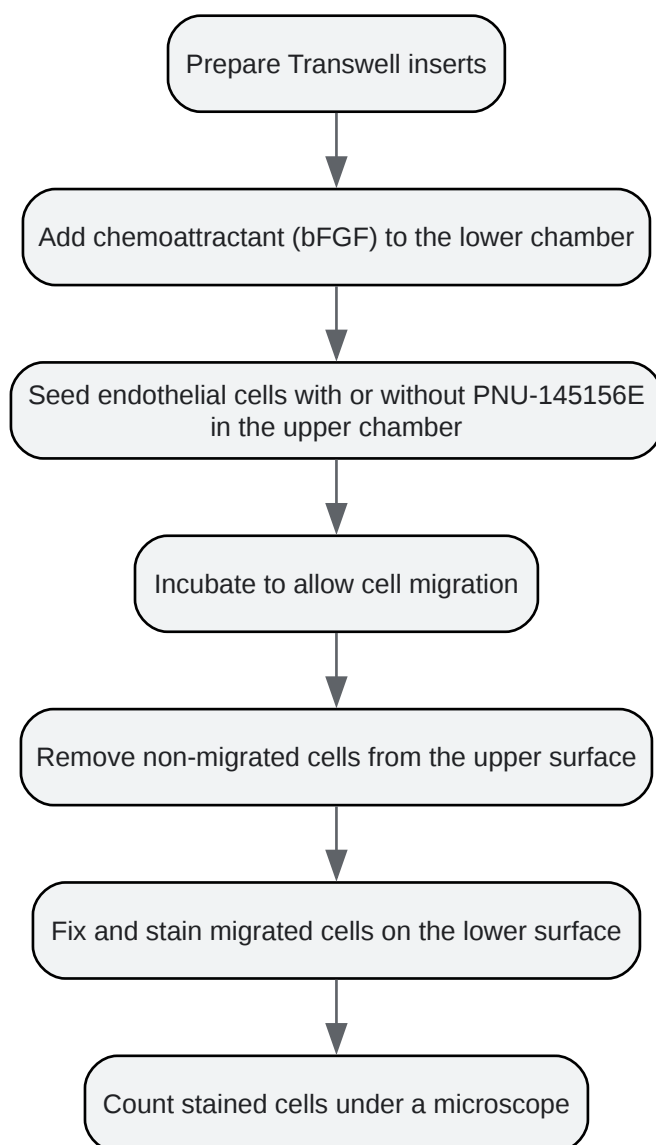
Property	Value	Reference
Full Chemical Name	7,7'-(carbonyl-bis(imino-N-methyl-4,2-pyrrolicarbonylimino(N-methyl-4,2-pyrrole)carbonylimino))bis-(1,3-naphthalenedisulfonate)	[1]
Molecular Formula	Information not available in search results	
Molecular Weight	Information not available in search results	
Solubility	Information not available in search results	
Physical State	Information not available in search results	

Mechanism of Action: Inhibition of bFGF Signaling

PNU-145156E exerts its anti-angiogenic effects by directly targeting the basic fibroblast growth factor (bFGF). It forms a tight and reversible 1:1 complex with bFGF.[1] This interaction is primarily driven by electrostatic and hydrophobic forces.[1] By binding to bFGF, **PNU-145156E** induces conformational changes in the growth factor, which in turn inhibits its ability to bind to its high-affinity receptors (FGFR) and low-affinity heparin sulfate proteoglycan (HSPG) co-receptors on the surface of endothelial cells. This blockade of bFGF signaling leads to the inhibition of downstream events crucial for angiogenesis, including endothelial cell proliferation and migration.[2]







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References

- 1. Nature of interaction between basic fibroblast growth factor and the antiangiogenic drug 7,7-(Carbonyl-bis[imino-N-methyl-4, 2-pyrrolicarbonylimino[N-methyl-4,2-pyrrole]-

carbonylimino])bis-(1, 3-naphthalene disulfonate) - PMC [pmc.ncbi.nlm.nih.gov]

- 2. medchemexpress.com [medchemexpress.com]
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